Application Notes and Protocols: Preparation and Use of Calconcarboxylic Acid Indicator Solution

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Compound of Interest

Compound Name:	*Calconcarboxylic acid*
CAS No.:	*3737-95-9*
Cat. No.:	*B1221776*

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Introduction

Calconcarboxylic acid, also known as Patton and Reeder's indicator, is a highly selective metallochromic indicator used for the complexometric titration of calcium ions (Ca^{2+}) with ethylenediaminetetraacetic acid (EDTA).[1][2][3] This indicator is particularly valuable for determining calcium levels in various samples, including water, biological fluids, and pharmaceutical preparations, especially in the presence of magnesium ions (Mg^{2+}).[2][3][4][5] At a pH of 12-14, magnesium precipitates as magnesium hydroxide, preventing its interference with the calcium titration.[1][4][6]

The principle of this titration lies in the formation of a more stable complex between EDTA and calcium ions compared to the complex formed between **calconcarboxylic acid** and calcium.[1][4] Initially, in the presence of calcium ions at an alkaline pH, **calconcarboxylic acid** forms a wine-red complex.[1][4] During the titration with EDTA, a stronger chelating agent, the EDTA progressively binds with the free calcium ions. At the endpoint, EDTA displaces the

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calconcarboxylic acid from the calcium-indicator complex, resulting in a sharp and clear color change from wine-red to a pure blue, indicating the complete complexation of calcium by EDTA.[1][4][6]

Quantitative Data Summary

The following tables summarize the key quantitative parameters associated with the preparation and use of **Calconcarboxylic acid** indicator solution.

Table 1: Properties of **Calconcarboxylic Acid**

Property	Value	References
Synonyms	Patton and Reeder's Reagent, 3-hydroxy-4-[(2-hydroxy-4-sulfonaphthalen-1-yl)diazenyl]naphthalene-2-carboxylic acid	[1][2]
CAS Number	3737-95-9	[2]
Molecular Formula	$C_{21}H_{14}N_2O_7S$	[2]
Molecular Weight	438.41 g/mol	[3]
Melting Point	~300 °C (decomposes)	[1][7]
Solubility	Soluble in water, ethanol, methanol, and sodium hydroxide solutions.[1][5]	
Optimal pH Range	12 - 14	[1][4][6]
Color Change (Ca^{2+} Titration)	Wine-Red to Blue	[1][4]

Table 2: Reagent and Solution Preparation

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Reagent/Solution	Preparation Protocol	Notes
Calconcarboxylic Acid Indicator (Solid Mixture)	Grind 1 part of calconcarboxylic acid with 100 parts of an inert salt such as sodium chloride (NaCl) or potassium sulfate (K_2SO_4).	The solid mixture is stable and convenient for use.[4]
Calconcarboxylic Acid Indicator Solution	Dissolve 50 mg of calconcarboxylic acid in 100 mL of 0.1 M sodium hydroxide (NaOH) solution.	The solution can be unstable in strongly alkaline conditions and is often best prepared fresh or added just before titration.[4][8]
Standard 0.01 M EDTA Solution	Dissolve 3.722 g of disodium EDTA dihydrate in deionized water and dilute to 1000 mL in a volumetric flask.	Standardize against a primary standard calcium solution.
2 M Sodium Hydroxide (NaOH) Solution	Dissolve 80 g of NaOH pellets in deionized water and carefully dilute to 1000 mL.	This solution is highly corrosive; handle with appropriate personal protective equipment.

Experimental Protocols

Preparation of **Calconcarboxylic Acid** Indicator (Solid Mixture)

- Weigh 1.0 g of **calconcarboxylic acid** powder and 100 g of dry, crystalline sodium chloride.
- Combine the two components in a clean, dry mortar.
- Grind the mixture with a pestle until a homogeneous, finely powdered mixture is obtained.
- Store the indicator mixture in a tightly sealed, labeled container in a cool, dry place.[9][10]

Protocol for Complexometric Titration of Calcium

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Reagents and Materials:

- Calcium-containing sample
- Standard 0.01 M EDTA solution
- **Calconcarboxylic acid** indicator (solid mixture or solution)
- 2 M Sodium Hydroxide (NaOH) solution
- Deionized water
- Burette (50 mL)
- Pipette (e.g., 25 mL)
- Conical flasks (250 mL)
- Magnetic stirrer and stir bar

Procedure:

- Pipette a known volume (e.g., 25.00 mL) of the calcium-containing sample into a 250 mL conical flask.[4]
- Add approximately 75 mL of deionized water.[4]
- Add 2 mL of 2 M NaOH solution to the flask to adjust the pH to between 12 and 13.[4] Swirl the flask to mix. If magnesium is present, a precipitate of magnesium hydroxide ($Mg(OH)_2$) may form.[1][4]
- Allow the solution to stand for about 5 minutes to ensure complete precipitation of any interfering ions.[11]
- Add a small amount (approximately 100 mg) of the solid **calconcarboxylic acid** indicator mixture or a few drops of the indicator solution.[4]

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- Swirl the flask to dissolve the indicator. The solution should turn a distinct wine-red color in the presence of calcium ions.[1][4]
- Titrate the solution with the standard 0.01 M EDTA solution from the burette while continuously stirring with a magnetic stirrer.[4]
- The endpoint is reached when the color of the solution changes sharply from wine-red to a pure blue.[1][4]
- Record the volume of EDTA used.
- Repeat the titration at least two more times with fresh sample aliquots to ensure concordant results (titres agreeing within 0.1 mL).[4][11]

Calculation of Calcium Concentration:

The concentration of calcium in the sample can be calculated using the following formula:

Calcium (mg/L) = (V_EDTA × M_EDTA × Molar Mass_Ca × 1000) / V_sample

Where:

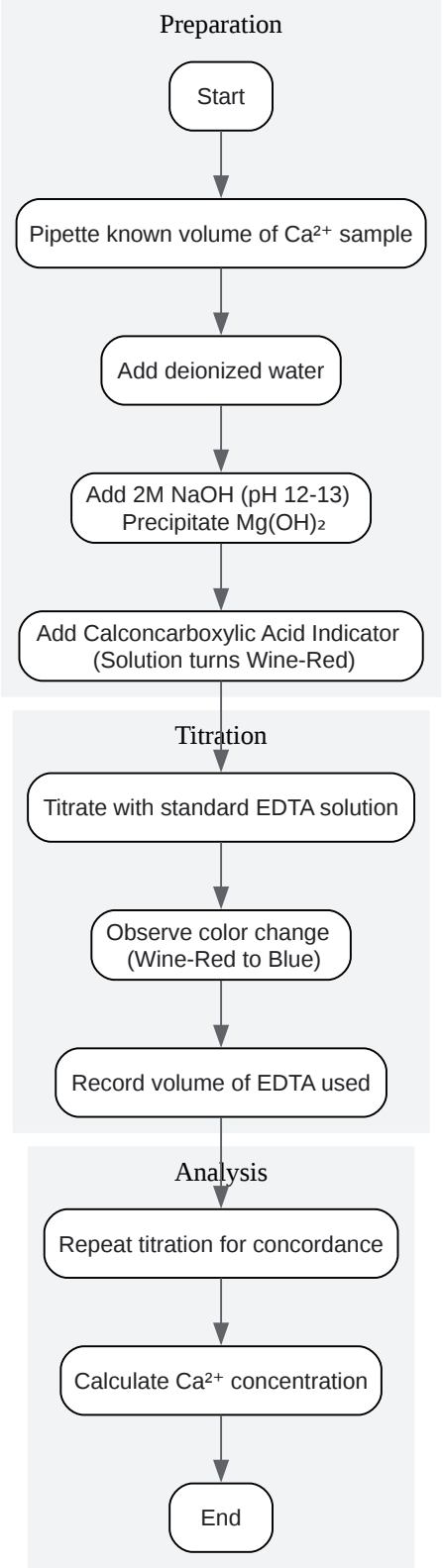
- V_EDTA = Volume of EDTA solution used in the titration (L)
- M_EDTA = Molarity of the standard EDTA solution (mol/L)
- Molar Mass_Ca = Molar mass of calcium (40.08 g/mol)
- V_sample = Volume of the sample taken for titration (L)

Visualizations

Experimental Workflow for Calcium Titration

The following diagram illustrates the key steps in the determination of calcium concentration using a complexometric titration with **Calconcarboxylic acid** as an indicator.

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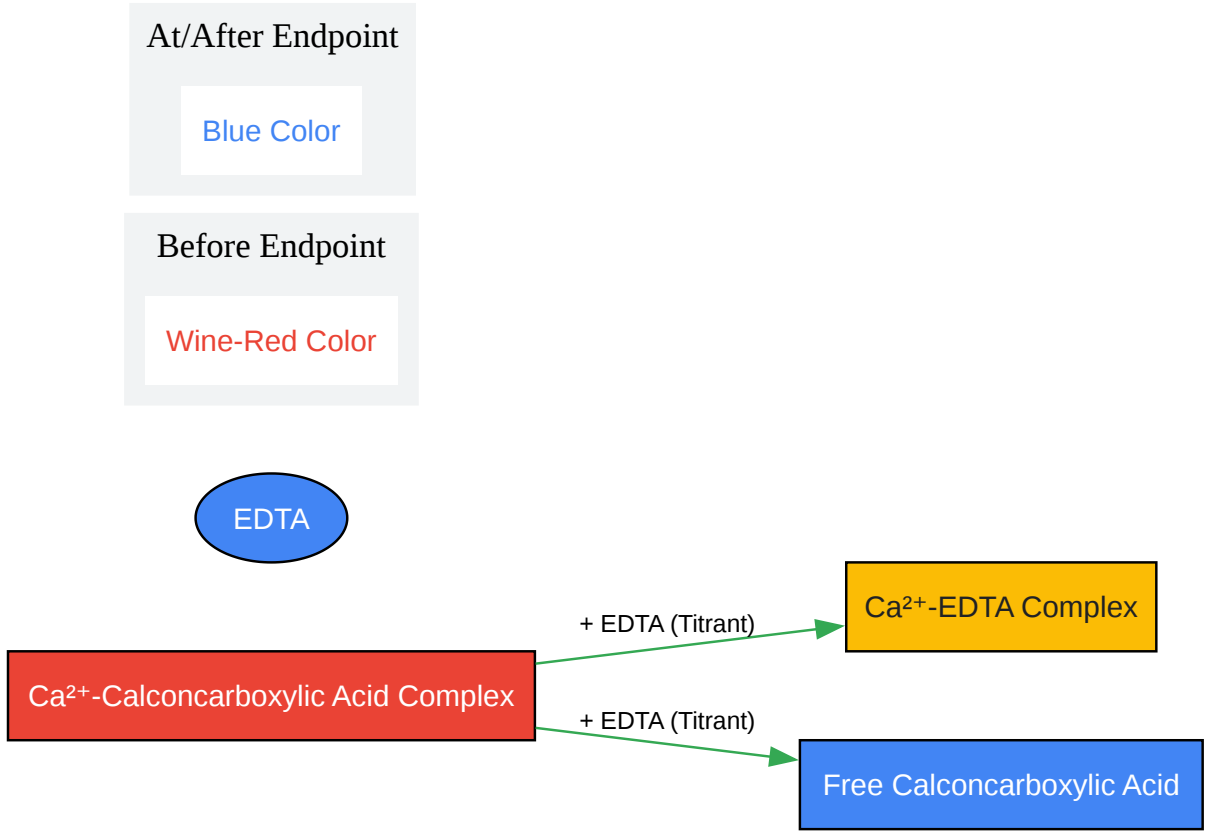
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Caption: Workflow for Calcium Determination using **Calconcarboxylic Acid**.

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Signaling Pathway of Indicator Action

This diagram illustrates the chemical principle of the color change of **Calconcarboxylic acid** during the EDTA titration of calcium.



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Caption: Mechanism of **Calconcarboxylic Acid** Indicator Color Change.

Stability and Storage

The solid **calconcarboxylic acid** indicator, especially when mixed with an inert salt, is stable when stored in a tightly closed container in a cool, dry, and well-ventilated area, protected from light.[9][10][12] Solutions of **calconcarboxylic acid**, particularly in strongly alkaline conditions, may be less stable and it is often recommended to prepare them fresh or add the indicator just before starting the titration.[4][6]

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Conclusion

Calconcarboxylic acid is a robust and highly selective indicator for the complexometric determination of calcium. Its sharp endpoint and ability to function in the presence of magnesium make it a superior choice for many applications in research, quality control, and clinical diagnostics. Adherence to the detailed protocols provided in these notes will facilitate accurate and reproducible results.

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References

- 1. Calconcarboxylic acid - Wikipedia [en.wikipedia.org]
- 2. Calconcarboxylic acid, Practical grade [himedialabs.com]
- 3. gspchem.com [gspchem.com]
- 4. benchchem.com [benchchem.com]
- 5. Calconcarboxylic Acid - Osorno Enterprises [osornosolution-store.ca]
- 6. digicollections.net [digicollections.net]
- 7. Calconcarboxylic acid | 3737-95-9 [chemicalbook.com]
- 8. metrohm.com [metrohm.com]
- 9. technopharmchem.com [technopharmchem.com]
- 10. datasheets.scbt.com [datasheets.scbt.com]
- 11. caparizona.com [caparizona.com]
- 12. suvchemlaboratorychemicals.com [suvchemlaboratorychemicals.com]
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